In-depth Technical Guide: Physicochemical Properties of CAS 741287-55-8

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Compound of Interest

Compound Name:	*azetidin-3-yl-N,N-dimethylmethanamine hydrochloride*
CAS No.:	*741287-55-8*
Cat. No.:	*B1322935*

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For: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Analysis of the Physicochemical Properties of the Compound Associated with CAS 741287-55-8

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of the chemical entity correctly associated with CAS number 741287-55-8. Initial database searches revealed a discrepancy in the chemical name associated with this CAS number. This guide clarifies the identity of the compound and presents its known and predicted physicochemical characteristics. Due to a notable absence of published experimental data for many properties, this document relies on computationally predicted values and clearly distinguishes between experimental and theoretical data. Furthermore, in the absence of specific biological pathway information for this compound, conceptual diagrams illustrating relevant scientific workflows are provided to fulfill visualization requirements.

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Chemical Identity Clarification

A thorough investigation of chemical databases and supplier information indicates that CAS number 741287-55-8 is assigned to **Azetidin-3-yl-N,N-dimethylmethanamine hydrochloride** and its related salts (e.g., dihydrochloride), not "7-(4-methoxyphenyl)-2-methyl-6-(4-methyl-1-piperazinyl)-3,4-dihydro-2H-pyrazino[2,3-c]quinolin-5-one" as sometimes erroneously listed. This guide will focus exclusively on the physicochemical properties of Azetidin-3-yl-N,N-dimethylmethanamine and its hydrochloride salts.

Physicochemical Properties

The following tables summarize the available physicochemical data for CAS 741287-55-8. It is critical to note that a significant portion of this data is computationally predicted and has not been experimentally verified in peer-reviewed literature.

Table 1: General and Structural Information

Property	Value	Source
Chemical Name	1-(Azetidin-3-yl)-N,N-dimethylmethanamine hydrochloride	
Synonyms	(azetidin-3-ylmethyl)dimethylamine hydrochloride	
CAS Number	741287-55-8	
Molecular Formula	C6H15ClN2 (hydrochloride)[1]	[1]
Molecular Weight	150.65 g/mol (hydrochloride) [1]	[1]
Canonical SMILES	CN(C)CC1CNC1.Cl	[2]
InChIKey	ZVHHFWKWIVLISO-UHFFFAOYSA-N	[2]

Table 2: Computed Physicochemical Properties (Dihydrochloride form)

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Property	Predicted Value	Source
Molecular Formula	C6H16Cl2N2	[2]
Molecular Weight	187.11 g/mol	[2]
Exact Mass	186.0690539 Da	[2]
Topological Polar Surface Area	15.3 Å²	[2]
Complexity	66.9	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	2	[2]

Table 3: Experimental Data (Limited Availability)

Property	Value	Source/Notes
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
pKa	No data available	
LogP	No data available	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of CAS 741287-55-8 are not available in the public domain. However, standard methodologies for these measurements are well-established in the pharmaceutical sciences. Below are generalized protocols that would be suitable for characterizing this compound.

3.1. Determination of Melting Point The melting point can be determined using a digital melting point apparatus. A small, finely powdered sample of the compound is packed into a capillary

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tube and placed in the apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded.

3.2. Determination of Solubility The equilibrium solubility can be determined in various solvents (e.g., water, ethanol, buffers at different pH values). A known excess of the compound is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature until equilibrium is reached. The suspension is then filtered, and the concentration of the compound in the clear filtrate is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

3.3. Determination of pKa The acid dissociation constant (pKa) can be determined by potentiometric titration. A solution of the compound of known concentration is titrated with a standardized solution of a strong acid or base. The pH of the solution is measured after each addition of the titrant. The pKa is then calculated from the titration curve.

3.4. Determination of LogP (Octanol-Water Partition Coefficient) The LogP value can be determined using the shake-flask method. A solution of the compound is prepared in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached, and the phases are then separated. The concentration of the compound in each phase is determined, and the LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Visualizations

As no specific signaling pathways or detailed experimental workflows for CAS 741287-55-8 are documented, the following diagrams illustrate relevant conceptual processes for the audience of researchers and drug development professionals.

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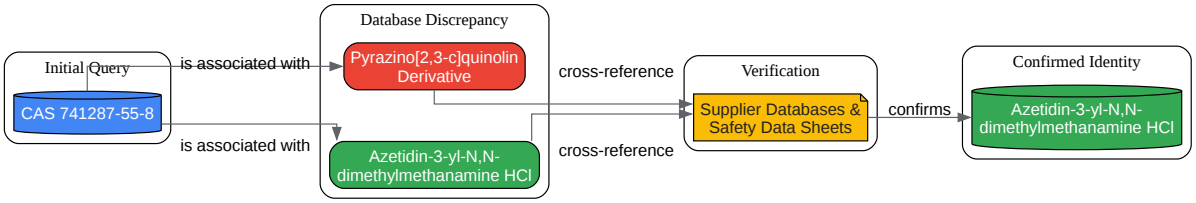

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Chemical Identity Verification Workflow.

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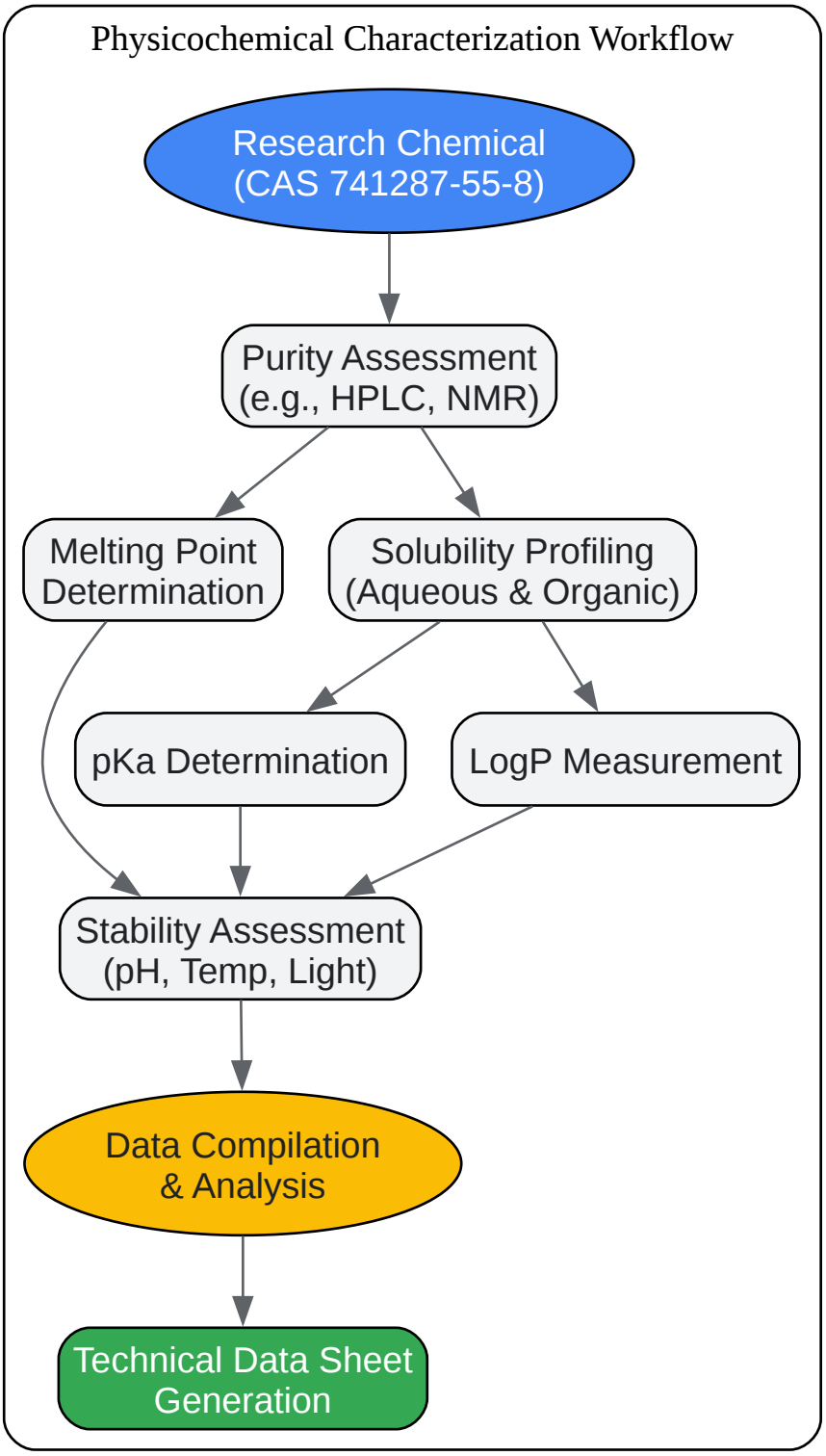

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General Physicochemical Characterization Workflow.

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Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information regarding the biological activity, mechanism of action, or any associated signaling pathways for **Azetidin-3-yl-N,N-dimethylmethanamine hydrochloride**. This compound is primarily available as a research chemical and building block for synthesis.[3] The azetidine scaffold is of interest in medicinal chemistry due to its presence in various biologically active molecules.[4][5][6] However, the specific biological functions of this particular derivative have not been reported.

Safety and Handling

The GHS hazard statements for the dihydrochloride form of this compound indicate that it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[2] Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

Conclusion

CAS 741287-55-8 is identified as **Azetidin-3-yl-N,N-dimethylmethanamine hydrochloride**. While structural information is available, there is a significant lack of experimentally determined physicochemical data. The majority of the available properties are based on computational predictions. There is currently no information on the biological activity of this compound. This technical guide serves as a summary of the existing knowledge and highlights the areas where further experimental investigation is required to fully characterize this research chemical.

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